

A Deep Dive into Tobermorite: Chemical Composition and Structural Variations

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Tobermorite, a calcium silicate hydrate (C-S-H) mineral, is a cornerstone material in cement chemistry and possesses significant interest for researchers and materials scientists. Its complex and variable structure gives rise to a family of related minerals with distinct properties. This technical guide provides an in-depth exploration of the chemical formula and variations of **Tobermorite**, presenting key data in a structured format for researchers, scientists, and drug development professionals.

The Tobermorite Supergroup: A Family of Layered Silicates

The **Tobermorite** supergroup encompasses a range of crystalline phases characterized by their layered structure.[1] These layers are composed of calcium polyhedra sheets flanked by silicate chains.[2][3][4] Variations in the stacking of these layers, the water content within the interlayer spaces, and ionic substitutions lead to the different members of this supergroup.[1][3]

The primary classification within the **Tobermorite** group is based on the basal spacing observed in X-ray diffraction patterns, which directly relates to the degree of hydration. The most common forms are 9 Å, 11 Å, and 14 Å **Tobermorite**.[1][2]

Chemical Formulas and Nomenclature

The chemical formula of **Tobermorite** is not singular but varies depending on the specific mineral within the supergroup. The general formula for the **Tobermorite** group (with a basal



spacing of ~11 Å) is given as $Ca_{4+x}(Al_{\gamma}Si_{6-\gamma})O_{15+2x-\gamma}\cdot 5H_2O.[1]$

A key distinction is made between "normal" and "anomalous" **Tobermorite**, which differ in their thermal behavior and the content of their structural cavities.[2] Normal **Tobermorite** contains "zeolitic" calcium cations and water molecules in its cavities, while anomalous **Tobermorite** contains only water molecules.[2]

The nomenclature was further refined to distinguish between end-members of the 11 Å **Tobermorite** solid solution:

- **Tobermorite**: The ideal end-member with the formula Ca₅Si₆O₁₇·5H₂O.[1][5]
- Kenotobermorite: The other end-member with the formula Ca₄Si₆O₁₅(OH)₂·5H₂O.[1][5]

Another significant member of the supergroup is:

Plombièrite (14 Å Tobermorite): A more hydrated form with the chemical formula
 Ca₅Si₆O₁₆(OH)₂·7H₂O.[1][6]

The following table summarizes the chemical formulas of key **Tobermorite** variations:

Common Name/Variety	Chemical Formula	Citation
11 Å Tobermorite	Ca ₅ Si ₆ O ₁₇ ·5H ₂ O or Ca ₅ Si ₆ O ₁₆ (OH) ₂ ·4H ₂ O	[3][7][8]
Anomalous Tobermorite	Ca4Si6O15(OH)2·5H2O	[1][2][5]
14 Å Tobermorite	Ca ₅ Si ₆ O ₁₆ (OH) ₂ ·7H ₂ O or Ca ₅ Si ₆ O ₁₆ (OH) ₂ ·8H ₂ O	[1][2][6]
9 Å Tobermorite	Ca ₅ Si ₆ O ₁₆ (OH) ₂	[1][6]
Ca4(Alo.5Sio.5)2Si4O16(OH)·2H2O·(Ca·3H2O)	[9][10]	
	Name/Variety 11 Å Tobermorite Anomalous Tobermorite 14 Å Tobermorite 9 Å Tobermorite Ca4(Alo.5Sio.5)2Si4O16(Name/Variety Chemical Formula 11 Å Tobermorite Ca ₅ Si ₆ O ₁₇ ·5H ₂ O or Ca ₅ Si ₆ O ₁₆ (OH) ₂ ·4H ₂ O Anomalous Tobermorite Ca ₄ Si ₆ O ₁₅ (OH) ₂ ·5H ₂ O 14 Å Tobermorite Ca ₅ Si ₆ O ₁₆ (OH) ₂ ·7H ₂ O or Ca ₅ Si ₆ O ₁₆ (OH) ₂ ·7H ₂ O 9 Å Tobermorite Ca ₅ Si ₆ O ₁₆ (OH) ₂ ·8H ₂ O Ca ₄ (Al _{0.5} Si _{0.5}) ₂ Si ₄ O ₁₆ ([9][10]



Crystallographic Data

The structural variations of **Tobermorite** are reflected in their crystallographic parameters. The following table presents a summary of the unit cell dimensions and space groups for several **Tobermorite** minerals.

Mineral	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°) / γ (°)	Citation
Tobermor ite-11 Å	Orthorho mbic	C2221	11.17	7.38	22.94	90	[7]
Tobermor ite-11 Å (Normal - MDO2)	Monoclini c	B11m	6.732	7.368	22.680	γ = 123.18	[2]
Kenotobe rmorite (Anomalo us - MDO1)	Orthorho mbic	F2dd	11.265	7.386	44.970	[2]	
Kenotobe rmorite (Anomalo us - MDO2)	Monoclini c	B11m	6.735	7.385	22.487	γ = 123.25	[2][10]
Plombièri te (14 Å Tobermor ite)	Monoclini c	B11b	6.735	7.425	27.987	γ = 123.25	[6]

Experimental Protocols for Tobermorite Synthesis

The synthesis of **Tobermorite**, particularly the 11 Å phase, is typically achieved through hydrothermal methods. The precise conditions can be tailored to yield specific crystalline forms and morphologies.



Hydrothermal Synthesis from Pure Chemicals

A common laboratory-scale synthesis involves the reaction of a calcium source and a silica source in an aqueous suspension under elevated temperature and pressure.

- Starting Materials:
 - Calcium source: Calcium oxide (CaO) or calcium hydroxide (Ca(OH)₂).
 - Silica source: Amorphous silica (e.g., fumed silica, silica gel) or borosilicate glass.[11]
- Molar Ratios: The molar ratio of CaO to SiO₂ (C/S ratio) is a critical parameter. For the synthesis of 11.3 Å Tobermorite, a C/S ratio of 0.83 is often targeted.[12] Ratios between 0.66 and 0.83 are also reported to be effective.[13]
- Hydrothermal Conditions:
 - Temperature: Typically ranges from 180 °C to 240 °C.[12][14] Higher temperatures can accelerate the reaction kinetics but may also lead to the formation of other phases like xonotlite if not carefully controlled.[12]
 - Time: Reaction times can vary from a few hours to several days (e.g., 2 to 72 hours).[12]
 - Apparatus: The reaction is carried out in a sealed autoclave or a high-pressure reactor,
 often with stirring to ensure homogeneity.[12][14]
- Post-Synthesis Processing:
 - The reactor is cooled to room temperature.
 - The solid product is filtered from the suspension.
 - The product is washed, often with acetone, to remove residual water and prevent carbonation.
 - The final product is dried at a controlled temperature (e.g., 100-110 °C).[12][14]

Synthesis from Industrial By-products

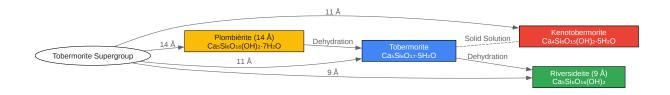


Tobermorite can also be synthesized using industrial wastes as precursors, offering a sustainable route for material production.

- Starting Materials:
 - Calcium source: Calcium silicate slag (CSS).[14]
 - Silica source: Silica fume (SF) or granite sawing powder waste.[12][14]
- Procedure: The general procedure is similar to the hydrothermal synthesis from pure chemicals. The industrial by-products are mixed in a specific ratio to achieve the desired C/S ratio, suspended in water, and treated under hydrothermal conditions.[12][14] For instance, a C/S molar ratio of 0.9 and a liquid-to-solid ratio of 15:1 have been used for synthesis from CSS and SF.[14]

Visualizing Relationships and Workflows Relationship between Tobermorite Variations

The following diagram illustrates the relationships between the key members of the **Tobermorite** supergroup based on their chemical formulas and hydration states.



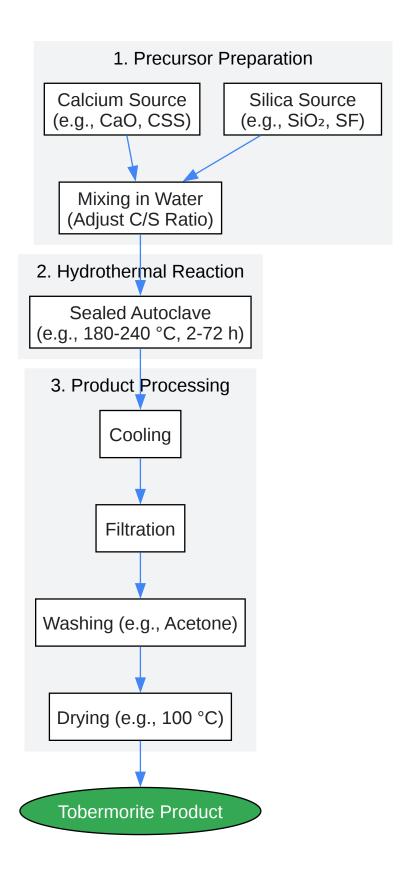
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Caption: Relationships within the **Tobermorite** Supergroup.

Experimental Workflow for Hydrothermal Synthesis



The generalized workflow for the hydrothermal synthesis of **Tobermorite** is depicted in the following diagram.





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